

Application Note: Quantification of L-Hyoscyamine in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: *L-Hyoscyamine (Standard)*

Cat. No.: *B10754155*

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Introduction

L-Hyoscyamine, the levorotatory isomer of atropine, is a tropane alkaloid and the primary active component.^{[1][2]} It acts as a nonselective muscarinic antagonist and is utilized for its antispasmodic properties. Accurate quantification of L-Hyoscyamine in biological matrices is crucial for pharmacokinetic studies, clinical monitoring, and drug development. This application note presents a sensitive and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of L-Hyoscyamine in human plasma. The method utilizes liquid-liquid extraction for sample preparation and a chiral column for chromatographic separation, ensuring accurate measurement of the active isomer.

Experimental Protocols

Materials and Reagents

- L-Hyoscyamine reference standard (≥95% purity)
- Scopolamine (Internal Standard, IS)
- HPLC-grade methanol, acetonitrile, n-hexane, isopropanol, and diethylamine
- Formic acid (LC-MS grade)
- Ammonium formate

- Ultrapure water
- Human plasma (blank)
- Ethyl acetate
- n-Hexane

Instrumentation

- Liquid Chromatograph (LC) system capable of gradient elution
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) source[3]
- Chiral MZ column (250 mm × 4.6 mm, 5.0 μm)[1] or equivalent C18 column (e.g., ZORBAX Extend-C18, 2.1 mm × 100 mm, 1.8 μm)[4]

Sample Preparation: Liquid-Liquid Extraction (LLE)

- To 1.0 mL of human plasma, add 50 μL of the internal standard working solution (Scopolamine).
- Vortex for 30 seconds.
- Add 5 mL of extraction solvent (e.g., a mixture of ethyl acetate and n-hexane).
- Vortex for 5 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the upper organic layer to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 200 μL of the mobile phase.
- Vortex for 1 minute.

- Transfer to an autosampler vial for LC-MS/MS analysis.

Chromatographic Conditions (Chiral Separation)[1]

- Column: Chiral MZ column (250 mm × 4.6 mm, 5.0 μm)[1]
- Mobile Phase: Stepwise gradient elution with n-hexane, isopropanol, and diethylamine[1]
- Flow Rate: 0.8 mL/min
- Injection Volume: 10 μL
- Column Temperature: 30°C
- Run Time: Approximately 7 minutes

Mass Spectrometric Conditions

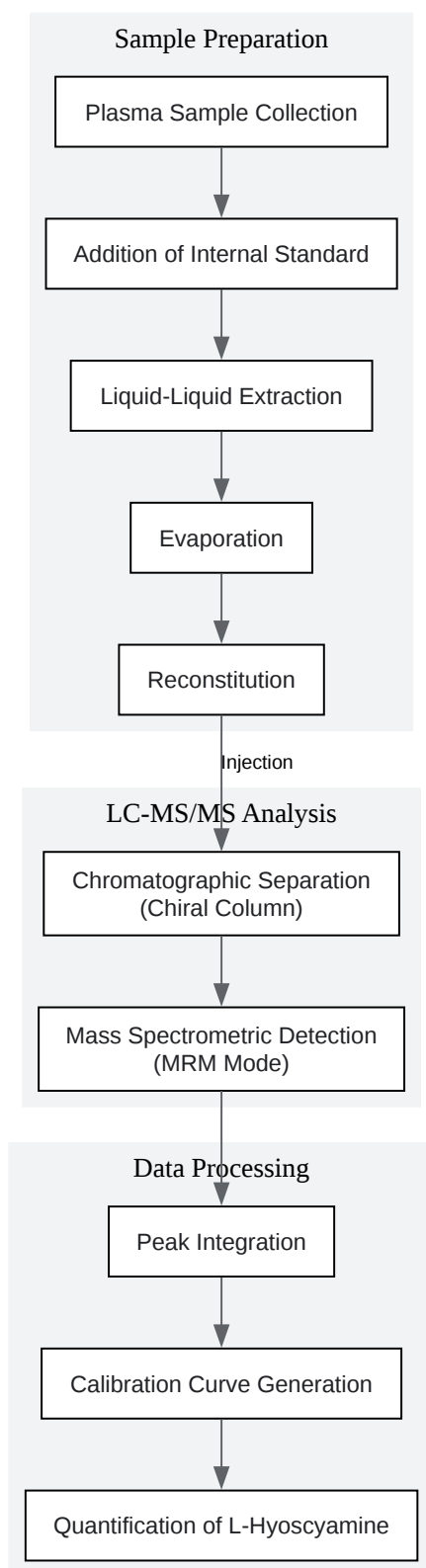
- Ionization Mode: Positive Electrospray Ionization (ESI) or APCI[3]
- Detection Mode: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - L-Hyoscyamine: m/z 290.1 → 124.1[1]
 - Scopolamine (IS): m/z 304.1 → 138.0
- Ion Source Temperature: 500°C
- Collision Gas: Argon
- Capillary Voltage: 3500 V

Data Presentation

Table 1: Summary of Quantitative Data for L-Hyoscyamine LC-MS/MS Methods

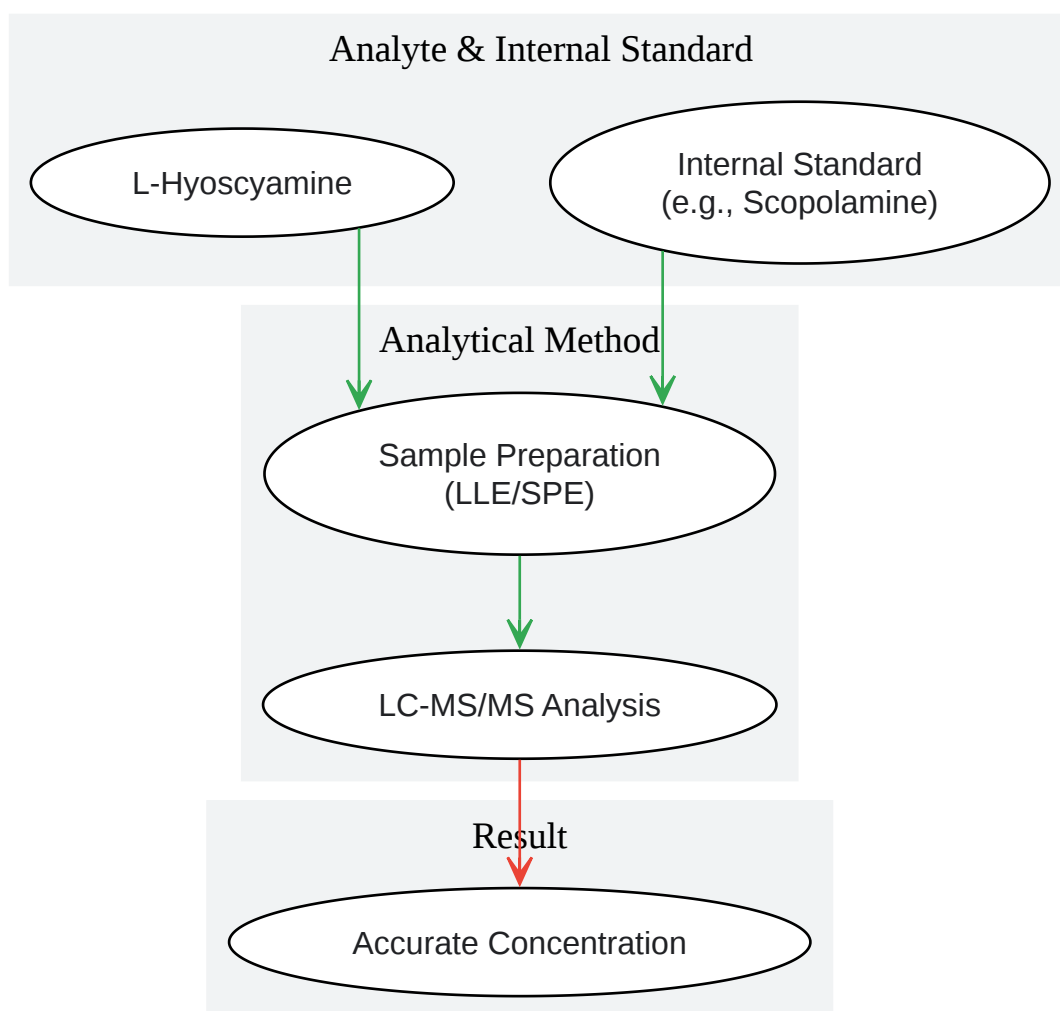
Parameter	Method 1	Method 2	Method 3
Biological Matrix	Human Plasma	Human Plasma	Human Serum & Urine
Sample Preparation	Not Specified	Liquid-Liquid Extraction[1]	Solid-Phase Extraction (Oasis HLB)[5]
Internal Standard	Scopolamine[3]	Not Specified	Not Specified
Linearity Range	20-500 pg/mL[3]	20-400 pg/mL[1]	Not Specified
Limit of Detection (LOD)	Not Specified	Not Specified	0.02 ng/mL[5]
Limit of Quantification (LOQ)	20 pg/mL	20 pg/mL	Not Specified
Precision (%RSD)	1.9-5.0%[3]	< 6.3%[1]	Not Specified
Accuracy (%RE)	-4.5 to +5.1%[3]	-2.7% to 4.5%[1]	Not Specified
Recovery	Not Specified	Not Specified	86.0-105%[5]

Visualizations



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Caption: Experimental workflow for the LC-MS/MS analysis of L-Hyoscyamine.



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Caption: Logical relationship of key components for accurate quantification.

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- 4. agilent.com [agilent.com]
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